

HPLC Method for Indalpine Analysis: Protocol & Data

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Indalpine

CAS No.: 63758-79-2

Cat. No.: S530596

Get Quote

This section provides a detailed methodology for the determination of **indalpine** and its metabolite (4-[2-(3-indolyl)ethyl]-2-piperidinone, PK) in human plasma and urine, along with key pharmacokinetic data from its application [1].

Table 1: Chromatographic Conditions and Method Performance This table summarizes the core parameters of the HPLC assay.

Parameter	Specification
Analytes	Indalpine and its metabolite (PK) [1]
Detection	Fluorometric detector [1]
Stationary Phase	Reverse-phase-based column (e.g., Newcrom R1) [2] [3]
Mobile Phase	Acetonitrile (MeCN), water, and phosphoric acid (replace with formic acid for MS-compatibility) [2] [3]
Sensitivity	5 ng/mL for both indalpine and PK in plasma and urine [1]
Mean Recovery	86.8% for Indalpine (plasma), 86.4% for PK (plasma), 82.5% for Indalpine (urine) [1]

Table 2: Pharmacokinetic Parameters after a Single 100 mg Oral Dose This table presents data from a study of 8 healthy volunteers, illustrating the method's application [1].

Parameter	Indalpine	Metabolite (PK)
Peak Plasma Conc. Time (t _{max})	2.1 hours	2.6 hours
Absorption Half-Life (t _{1/2})	0.8 hours	-
Elimination Half-Life (t _{1/2})	10.4 hours	11.9 hours
Volume of Distribution (V _d)	878 liters	-
Clearance	58 L/hour	-
Excreted Unchanged in Urine (12h)	3%	Not detected

Application in Chronic Dosing: The method was also used to determine plasma levels in 20 patients during chronic oral administration (50 mg, three times daily). The mean plasma concentrations 10 hours post-dose were **116 ng/mL for indalpine** and **43 ng/mL for its metabolite, PK** [1].

Experimental Protocol: HPLC Determination in Plasma

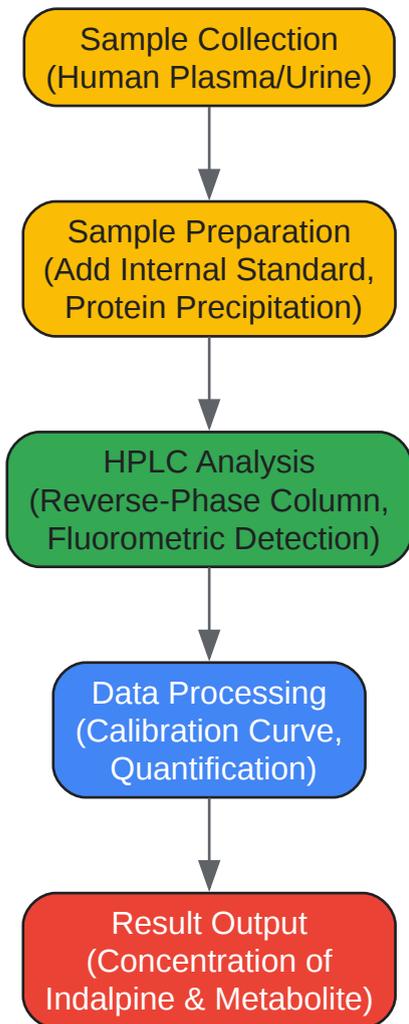
Here is a step-by-step protocol based on the method used in the pharmacokinetic study [1].

- **Instrument Setup:** Use an HPLC system equipped with a **fluorometric detector**. The excitation and emission wavelengths should be optimized for **indalpine** and its metabolite, though specific wavelengths are not detailed in the provided sources.
- **Chromatographic Conditions:**
 - **Column:** A **reverse-phase column**, such as the Newcrom R1, which is noted for low silanol activity [3].
 - **Mobile Phase:** A mixture of **acetonitrile, water, and phosphoric acid**. For mass spectrometry compatibility, **phosphoric acid should be replaced with formic acid** [2] [3].
 - **Flow Rate:** A flow rate of 1.0 mL/min is typical, though it should be optimized for the specific column used.
- **Sample Preparation:**
 - **Plasma/Urine Processing:** Thaw plasma or urine samples on ice or in a refrigerator.

- **Internal Standard Addition:** Add a known amount of internal standard (e.g., **quinine sulfate**) to each sample [1].
- **Protein Precipitation:** Precipitate proteins by adding a reagent like acetonitrile or methanol, then vortex mix and centrifuge.
- **Supernatant Injection:** Transfer the clear supernatant to an HPLC vial for injection.
- **Data Analysis:**
 - **Calibration Curve:** Prepare and analyze a series of standard solutions of **indalpine** and PK in drug-free plasma. Plot the peak area ratio (analyte/internal standard) against concentration to create a calibration curve.
 - **Quantification:** Calculate the concentration of **indalpine** and PK in unknown samples using the calibration curve. The method's limit of quantification is **5 ng/mL** [1].

Experimental Workflow for HPLC Analysis of Indalpine

The diagram below outlines the key stages of the analytical process, from sample collection to data analysis.



[Click to download full resolution via product page](#)

Key Conclusions for Researchers

- **Robust and Sensitive Method:** The described HPLC method with fluorometric detection is validated for the sensitive and accurate determination of **indalpine** and its major metabolite in biological matrices [1].
- **Selective Column Chemistry:** The use of a specialized reverse-phase column like Newcrom R1 can help achieve optimal separation [3].
- **Applicability in PK Studies:** This protocol is well-suited for pharmacokinetic studies, providing reliable data on drug absorption, metabolism, and elimination [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. determination of HPLC and its major metabolite in human... indalpine [pubmed.ncbi.nlm.nih.gov]
2. | SIELC Technologies Indalpine [sielc.com]
3. Separation of Indalpine on Newcrom R1 HPLC column [sielc.com]

To cite this document: Smolecule. [HPLC Method for Indalpine Analysis: Protocol & Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b530596#high-performance-liquid-chromatography-indalpine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com